

# Discovery and history of fluorescein derivatives

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## Compound of Interest

Compound Name: *4',5'-Dibromofluorescein*

Cat. No.: B7799365

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An In-Depth Technical Guide to the Discovery and History of Fluorescein Derivatives

## Introduction

The story of fluorescein is a pivotal chapter in the intersection of chemistry, medicine, and biology. Born from the industrial organic chemistry boom of the 19th century, its discovery marked the genesis of synthetic fluorophores.<sup>[1]</sup> This guide provides a technical overview of the discovery of fluorescein, the development of its key derivatives, and their transformative applications. It is intended for researchers, scientists, and professionals in drug development who utilize fluorescence-based technologies.

## The Foundational Discovery: Baeyer's Synthesis of Fluorescein

In 1871, the German chemist Adolf von Baeyer, who would later win the Nobel Prize in Chemistry in 1905, first synthesized fluorescein.<sup>[2][3][4]</sup> This discovery was part of a broader exploration by German laboratories into coal tar derivatives to create novel colorants, a field ignited by William Henry Perkin's synthesis of mauveine in 1856.<sup>[1]</sup>

Baeyer's synthesis was a condensation reaction of phthalic anhydride with two equivalents of resorcinol, initially using zinc chloride as a catalyst.<sup>[1][5][6]</sup> He named the resulting red crystalline compound "resorcinphthalein," which, when dissolved in an alkaline solution, produced a brilliant green fluorescence.<sup>[1][4]</sup> The name "fluorescein" was coined later, referencing the phenomenon of fluorescence first described by Sir George Gabriel Stokes in

1852.[1] Fluorescein became the prototype for the vast family of xanthene dyes, which are characterized by their ability to absorb and emit visible light.[1]

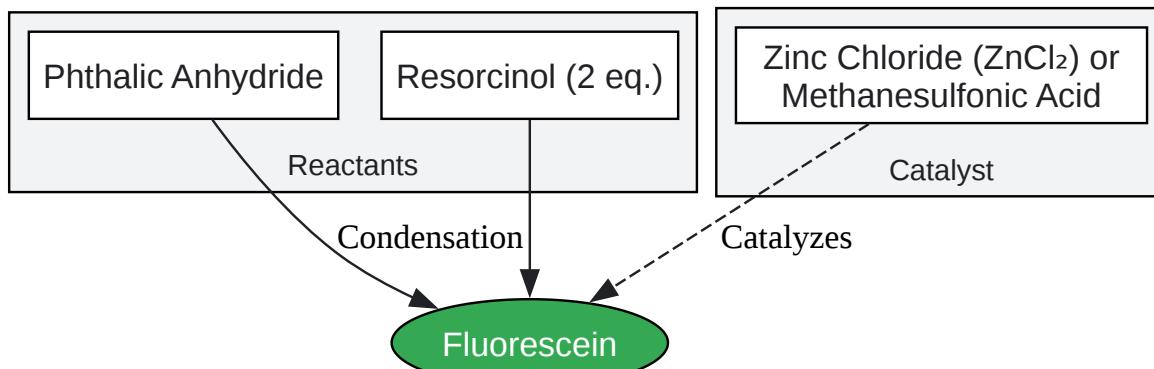


Figure 1: The Friedel-Crafts synthesis of fluorescein.

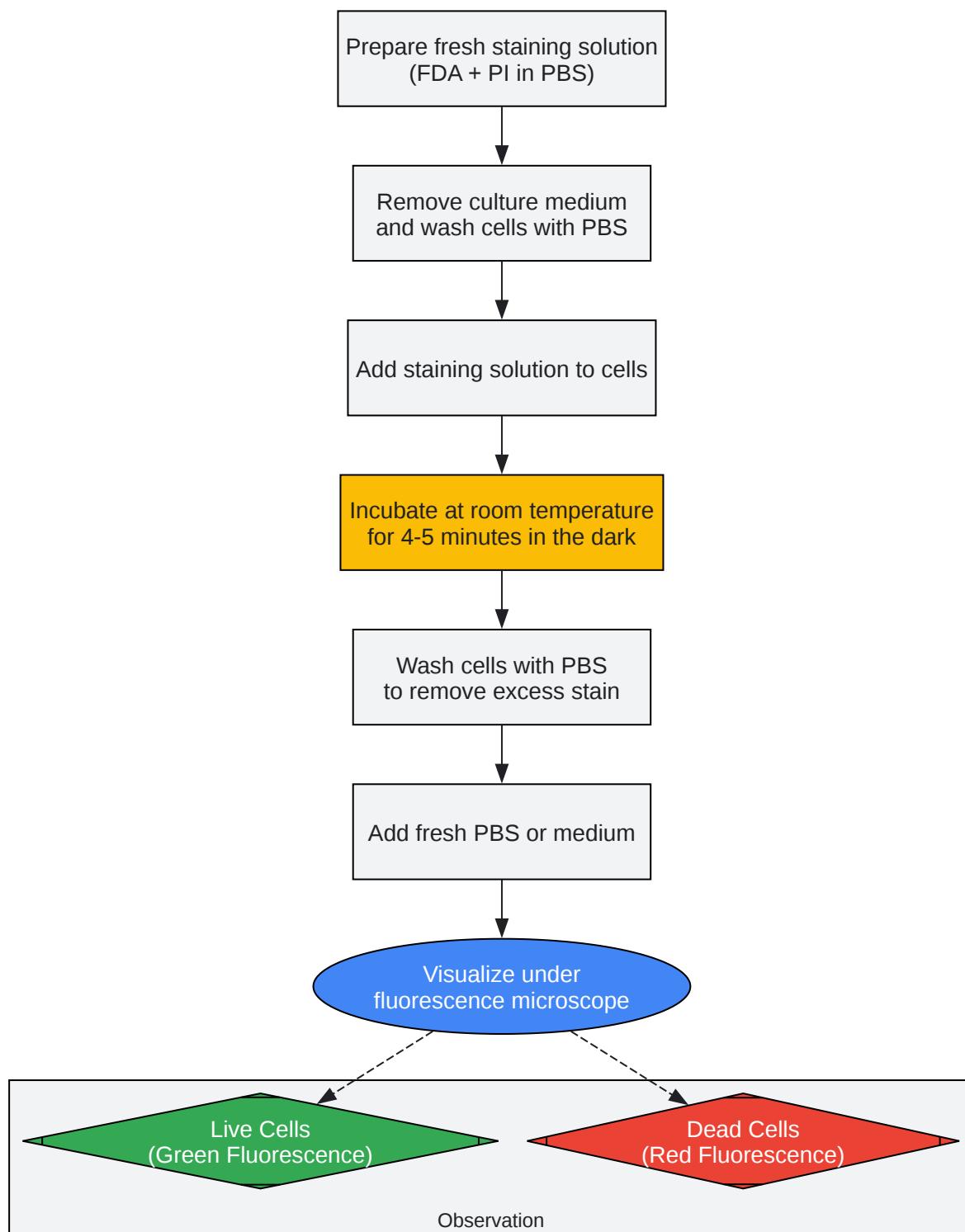


Figure 2: Workflow for FDA/PI Cell Viability Assay.

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